

Application Note: 1,1-Ethanedisulfonyl Chloride in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,1-Ethanedisulfonyl chloride

Cat. No.: B8530596

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Abstract

1,1-Ethanedisulfonyl chloride (

) is a specialized geminal bis-electrophile used to introduce the 1,1-disulfonyl moiety into bioactive small molecules. Unlike its vicinal counterpart (1,2-ethanedisulfonyl chloride), the 1,1-isomer enables the synthesis of unique gem-disulfonamide heterocycles and serves as a critical precursor for SuFEx (Sulfur-Fluoride Exchange) click chemistry hubs. This reagent is valued for its ability to create metabolically stable bioisosteres of carbonyls and phosphates, particularly in the development of metalloproteinase inhibitors and ion channel modulators.

Technical Introduction

Chemical Profile

- **Formula:**
- **Structure:** A geminal disulfonyl chloride where two chlorosulfonyl groups are attached to the same carbon (C1) of the ethane backbone.
- **Reactivity:** The C1 proton is acidic due to the electron-withdrawing nature of the two sulfonyl groups, allowing for further functionalization at the

-carbon. The sulfonyl chloride groups are highly electrophilic, reacting readily with nucleophiles (amines, alcohols, thiols).

Medicinal Significance: The Gem-Disulfonyl Effect

In drug design, the gem-disulfonyl moiety (

) acts as a powerful bioisostere for:

- **Tetrahedral Intermediates:** It mimics the transition state of peptide hydrolysis, making it valuable in protease inhibitor design (e.g., Matrix Metalloproteinases - MMPs).
- **Phosphate Groups:** The geometry and charge distribution mimic phosphate esters, useful in kinase or integrase inhibitor scaffolds.
- **Metabolic Stability:** Unlike esters or amides, the disulfone bridge is resistant to hydrolysis by esterases and amidases, prolonging the half-life of the drug candidate.

Core Applications & Mechanisms

A. Synthesis of Cyclic Disulfonamides (Bioactive Scaffolds)

The primary application of **1,1-ethanedisulfonyl chloride** is the synthesis of cyclic disulfonamides (also called cyclic disulfimides or dithiadiazines) by reacting with diamines. These heterocycles are privileged structures in inhibitors for HIV integrase and various metalloenzymes.

- **Reaction with 1,2-Diamines:** Forms 7-membered rings (-thiadiazepine-like structures).
- **Reaction with 1,3-Diamines:** Forms 8-membered rings.
- **Reaction with Ureas/Sulfamides:** Forms 6-membered rings (-thiatiazine derivatives).

B. SuFEx Click Chemistry Hubs

1,1-Ethanedisulfonyl chloride is the direct precursor to 1,1-ethanedisulfonyl difluoride, a "hub" reagent for SuFEx click chemistry. The fluoride derivative is stable to hydrolysis but reacts selectively with silyl ethers or amines under specific activation, allowing for the modular assembly of drug conjugates or covalent inhibitors.

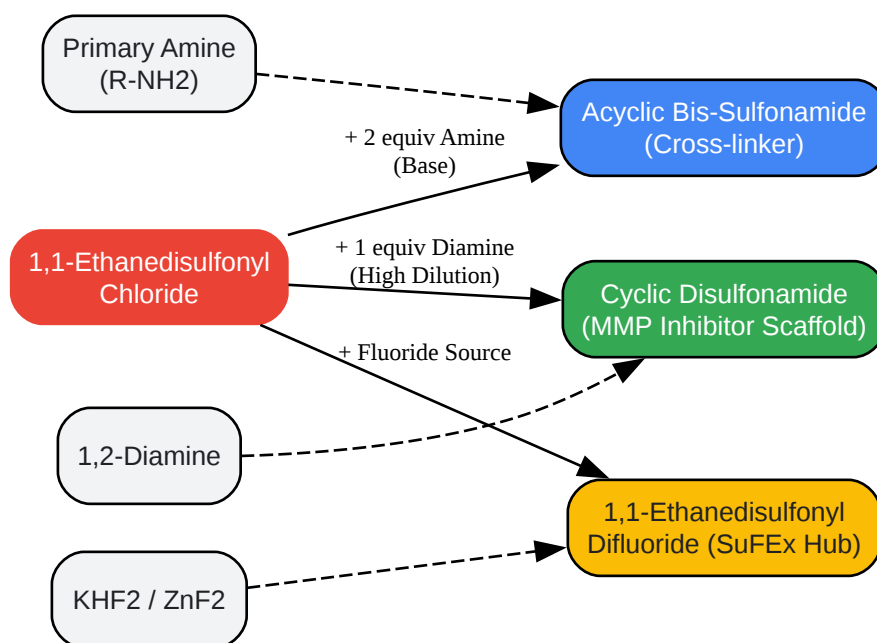
C. Cross-Linking & Bioconjugation

As a short-chain homobifunctional cross-linker, it can bridge two nucleophilic residues (e.g., Lysine

-amines) in proteins, locking their conformation with a rigid, non-cleavable 2-carbon spacer.

Visual Workflows

Figure 1: Reaction Landscape of 1,1-Ethanedisulfonyl Chloride



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Caption: Divergent synthetic pathways from **1,1-ethanedisulfonyl chloride** yielding linear cross-linkers, cyclic bioactive scaffolds, and SuFEx click reagents.

Experimental Protocols

Protocol A: Synthesis of Cyclic Disulfonamide Scaffolds

Objective: To synthesize a cyclic gem-disulfonamide heterocycle by reacting **1,1-ethanedisulfonyl chloride** with a 1,2-diamine (e.g., N,N'-dimethylethylenediamine).

Reagents:

- **1,1-Ethanedisulfonyl chloride** (1.0 equiv)
- N,N'-Dimethylethylenediamine (1.0 equiv)
- Triethylamine () or Diisopropylethylamine (DIPEA) (2.2 equiv)
- Dichloromethane (DCM) (Anhydrous)

Procedure:

- Preparation: Flame-dry a round-bottom flask and purge with nitrogen. Add anhydrous DCM (concentration relative to substrate).
- Amine Addition: Add the diamine (1.0 equiv) and (2.2 equiv) to the flask. Cool the solution to in an ice bath.
- Reagent Addition: Dissolve **1,1-ethanedisulfonyl chloride** (1.0 equiv) in a minimal amount of DCM. Add this solution dropwise over 30–60 minutes to the stirring amine solution.
 - Note: Slow addition and high dilution are critical to favor intramolecular cyclization over intermolecular polymerization.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor conversion by TLC or LC-MS.
- Workup:

- Quench with water.^[1]
- Wash the organic layer with
(to remove unreacted amine/base), followed by saturated
and brine.
- Dry over
, filter, and concentrate under reduced pressure.
- Purification: Recrystallize from EtOAc/Hexanes or purify via silica gel chromatography (typically eluting with DCM/MeOH gradients).

Protocol B: Synthesis of SuFEx Hub (Disulfonyl Fluoride)

Objective: Convert the chloride to the fluoride for use in "click" chemistry applications.

Reagents:

- **1,1-Ethanedisulfonyl chloride**^[2]
- Potassium Bifluoride (
) (saturated aqueous solution) or Zinc Fluoride (
)
- Acetonitrile (ACN)

Procedure:

- Dissolve **1,1-ethanedisulfonyl chloride** in ACN.
- Add a saturated aqueous solution of
(4.0 equiv).

- Stir vigorously at room temperature for 2–4 hours.
- Workup: Dilute with water and extract with Ethyl Acetate (). The fluoride is typically more stable to hydrolysis than the chloride.
- Usage: The resulting 1,1-ethanedisulfonyl fluoride can be stored and used to react with silyl ethers (catalyzed by DBU) or amines to form stable linkages in chemical biology probes.

Safety & Handling

Hazard Class	Description	Handling Precaution
Corrosive	Causes severe skin burns and eye damage. Reacts with moisture to form HCl and sulfonic acids.	Wear nitrile gloves, safety goggles, and lab coat. Handle only in a fume hood.
Lachrymator	Vapors are irritating to eyes and respiratory tract.	Keep containers tightly sealed. Store in a cool, dry place under inert gas (Argon/Nitrogen).
Reactive	Reacts violently with strong bases and oxidizers.	Quench excess reagent with ice water carefully before disposal.

References

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- To cite this document: BenchChem. [Application Note: 1,1-Ethanedisulfonyl Chloride in Medicinal Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8530596/docs#application-note-1-1-ethanedisulfonyl-chloride-in-medicinal-chemistry>]

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